

# Application Notes and Protocols for Assessing 142I5-Induced Caspase Activation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 142I5

Cat. No.: B14915807

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## Introduction

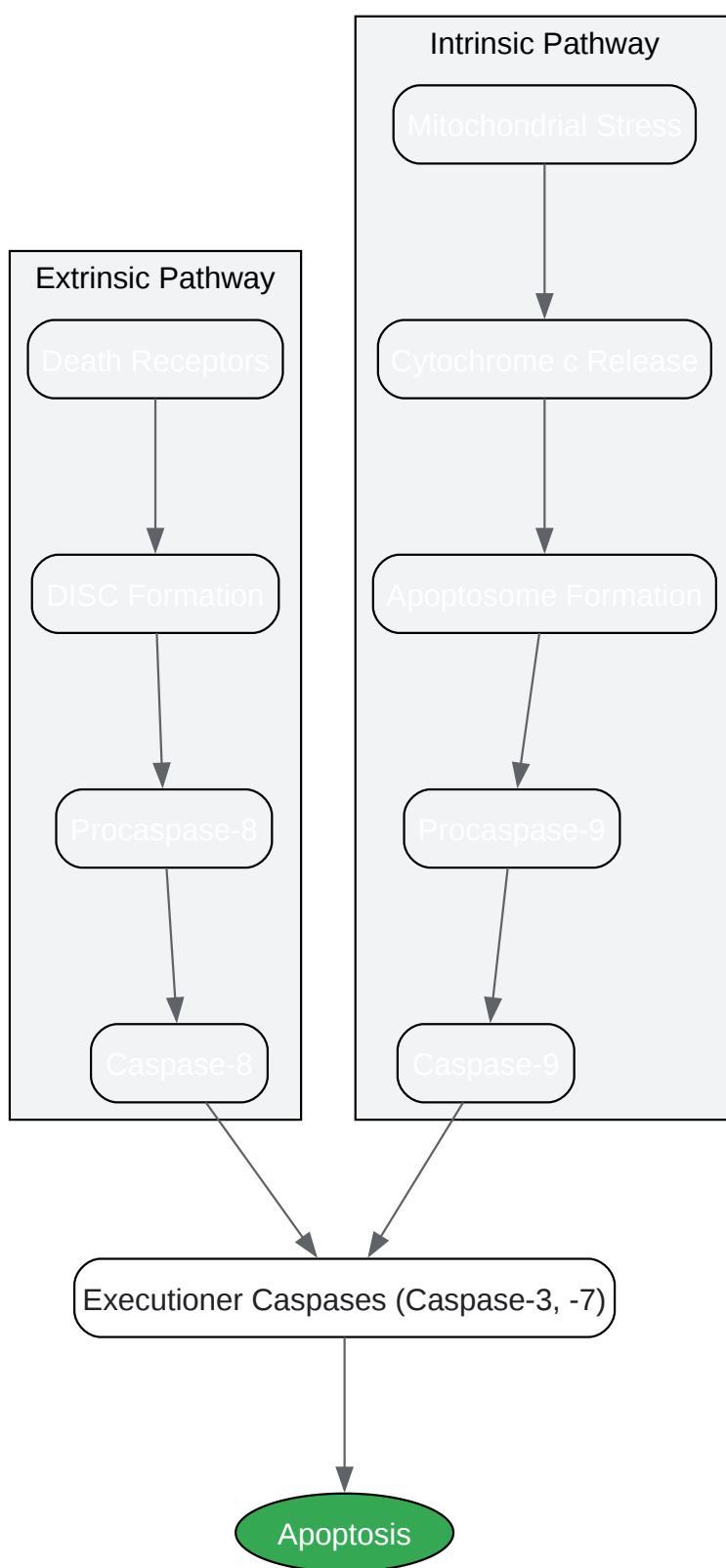
The induction of apoptosis, or programmed cell death, is a critical mechanism for many anti-cancer therapies. A key event in the apoptotic cascade is the activation of caspases, a family of cysteine proteases that execute the dismantling of the cell.[1] The novel compound **142I5** has been identified as a potential inducer of apoptosis. These application notes provide a comprehensive set of protocols to investigate and quantify **142I5**-induced caspase activation in cancer cell lines.

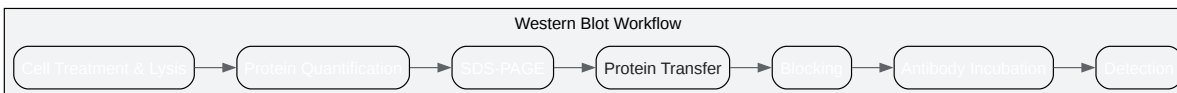
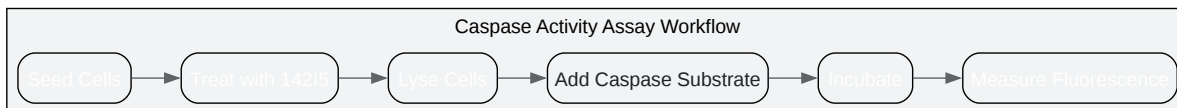
Apoptosis is orchestrated through two primary pathways: the intrinsic (mitochondrial) and the extrinsic (death receptor) pathways.[1] Both pathways converge on the activation of executioner caspases, such as caspase-3 and caspase-7, which then cleave a multitude of cellular substrates, leading to the morphological and biochemical hallmarks of apoptosis.[2] Therefore, measuring the activation of these caspases is a reliable method to assess the pro-apoptotic potential of therapeutic compounds like **142I5**.[3]

This document outlines detailed protocols for two primary methods to assess caspase activation: direct measurement of caspase enzymatic activity and detection of cleaved caspase proteins by Western blotting.

## Signaling Pathways in Apoptosis

The two main apoptosis pathways, intrinsic and extrinsic, are depicted below. Understanding which pathway is activated by **14215** can provide crucial insights into its mechanism of action.





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### Contact

Address: 3281 E Guasti Rd

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